

Application Note: Solid-Phase Synthesis of H-Gly-Ala-Leu-OH

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Compound of Interest

Compound Name: *H-Gly-Ala-Leu-OH*

Cat. No.: *B1671919*

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the synthesis of the tripeptide **H-Gly-Ala-Leu-OH** using Fmoc-based Solid-Phase Peptide Synthesis (SPPS).

Introduction

Solid-Phase Peptide Synthesis (SPPS) is the cornerstone of modern peptide synthesis, enabling the efficient construction of peptide chains on an insoluble polymer support.^[1] The most widely used approach, the Fmoc/tBu strategy, involves the use of the base-labile 9-fluorenylmethyloxycarbonyl (Fmoc) group for temporary protection of the α -amino group and acid-labile groups (like tert-butyl) for side-chain protection.^{[2][3]} The peptide is assembled stepwise from the C-terminus, which is anchored to the solid support, typically a resin.^{[4][5]} Each cycle of amino acid addition consists of two main steps: the removal of the Fmoc protecting group (deprotection) and the formation of a peptide bond with the next Fmoc-protected amino acid (coupling).^[6] Excess reagents and by-products are easily removed by washing the resin, which simplifies the overall process.^[1] This protocol details the synthesis of **H-Gly-Ala-Leu-OH** on a pre-loaded Wang resin, which yields a peptide with a free carboxylic acid at the C-terminus upon cleavage.^{[7][8]}

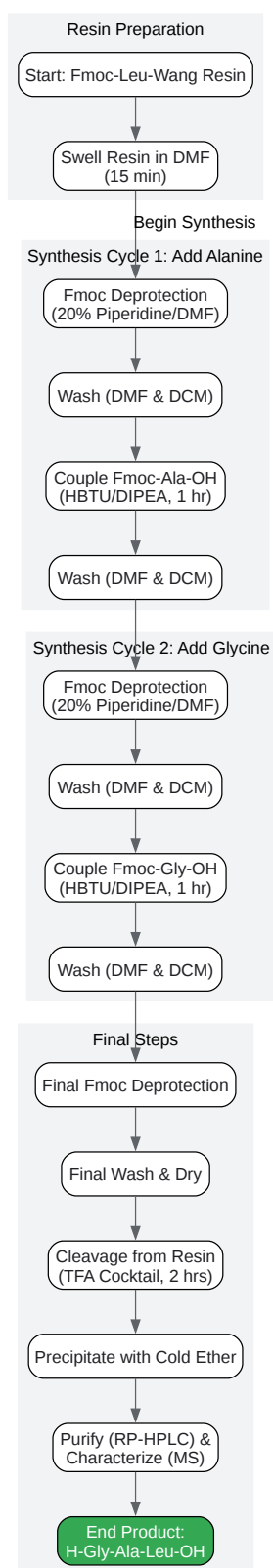
Quantitative Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **H-Gly-Ala-Leu-OH**, starting from 100 mg of Fmoc-Leu-Wang resin.

| Parameter | Value | Details |
|-------------------------|--|---|
| Starting Resin | Fmoc-Leu-Wang Resin | Polystyrene-based resin for C-terminal acid peptides.[8] |
| Resin Loading | 0.4 mmol/g | A low loading capacity is ideal for preparing shorter peptides.[9] |
| Scale of Synthesis | 0.04 mmol | Based on 100 mg of resin. |
| Fmoc-Amino Acid Excess | 4 equivalents | Relative to resin loading capacity. |
| Coupling Reagent Excess | 3.9 equivalents | HBTU (2-(1H-Benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate). |
| Base (DIPEA) Excess | 8 equivalents | N,N-Diisopropylethylamine, used for activation and neutralization. |
| Deprotection Solution | 20% (v/v) Piperidine in DMF | Standard reagent for efficient Fmoc removal.[10][11] |
| Cleavage Cocktail | 95% TFA, 2.5% TIS, 2.5% H ₂ O | Trifluoroacetic acid with scavengers to prevent side reactions.[12] |
| Final Cleavage Time | 2 hours | Sufficient time for complete cleavage from Wang resin.[7] |
| Expected Crude Yield | 70-85% | Typical yield before purification. |

Experimental Workflow Diagram

The diagram below illustrates the complete workflow for the solid-phase synthesis of **H-Gly-Ala-Leu-OH**.



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Caption: Workflow for **H-Gly-Ala-Leu-OH** SPPS.

Detailed Experimental Protocol

This protocol is based on a 0.04 mmol scale using 100 mg of Fmoc-Leu-Wang resin with a loading of 0.4 mmol/g.

Materials and Reagents

| Item | Specification |
|----------------------|--|
| Fmoc-Leu-Wang Resin | 100-200 mesh, 0.4 mmol/g loading[9] |
| Fmoc-Ala-OH | Peptide synthesis grade |
| Fmoc-Gly-OH | Peptide synthesis grade |
| HBTU | Coupling Reagent |
| Piperidine | Reagent grade |
| DIPEA | N,N-Diisopropylethylamine, peptide synthesis grade |
| DMF | N,N-Dimethylformamide, peptide synthesis grade |
| DCM | Dichloromethane, ACS grade |
| TFA | Trifluoroacetic acid, reagent grade |
| TIS | Triisopropylsilane, scavenger |
| Diethyl Ether | Anhydrous, cold (-20°C) |
| SPPS Reaction Vessel | Fritted glass vessel |

Resin Preparation (Swelling)

- Weigh 100 mg of Fmoc-Leu-Wang resin and place it into the SPPS reaction vessel.[5]
- Add approximately 2 mL of DMF to the resin.
- Allow the resin to swell at room temperature for 15-30 minutes with gentle agitation.[5][13]
- Drain the DMF through the frit.

Synthesis Cycle: Stepwise Elongation

The following deprotection and coupling steps are repeated for each amino acid to be added (first Alanine, then Glycine).

4.3.1 Fmoc Deprotection

- Add 2 mL of 20% piperidine in DMF to the swollen resin.[\[10\]](#)
- Agitate the mixture for 3 minutes at room temperature.
- Drain the solution.
- Repeat steps 1-3 one more time for a total deprotection time of 6 minutes.
- Wash the resin thoroughly by adding and draining 2 mL of the following solvents:
 - DMF (3 times)
 - DCM (3 times)
 - DMF (3 times)[\[5\]](#)

4.3.2 Coupling of the Next Amino Acid (Fmoc-Ala-OH)

- In a separate vial, prepare the activation solution:
 - Dissolve Fmoc-Ala-OH (50 mg, 0.16 mmol, 4 eq) and HBTU (60 mg, 0.156 mmol, 3.9 eq) in 1 mL of DMF.
 - Add DIPEA (55 μ L, 0.32 mmol, 8 eq) to the solution and mix for 1 minute.[\[13\]](#)
- Add the activation solution to the deprotected resin in the reaction vessel.
- Agitate the mixture for 1-2 hours at room temperature to ensure complete coupling.[\[14\]](#)
- Drain the coupling solution.

- Wash the resin thoroughly with DMF (3 times) and DCM (3 times) to remove excess reagents.
- Optional: Perform a Kaiser test to confirm the absence of free primary amines, indicating a complete coupling reaction.[\[15\]](#)

4.3.3 Repeat Synthesis Cycle for Glycine

- Repeat the Fmoc Deprotection steps (4.3.1) to remove the Fmoc group from the newly added Alanine.
- Repeat the Coupling steps (4.3.2), this time using Fmoc-Gly-OH (47 mg, 0.16 mmol, 4 eq).

Final Fmoc Deprotection

- After coupling the final amino acid (Glycine), perform one last Fmoc deprotection cycle as described in section 4.3.1 to expose the N-terminal amine of Glycine.

Cleavage and Peptide Recovery

- After the final deprotection and washing, thoroughly dry the peptide-resin under a stream of nitrogen or in a vacuum desiccator.[\[16\]](#)
- Prepare the cleavage cocktail: 2 mL of TFA / TIS / deionized water (95:2.5:2.5 v/v/v).
CAUTION: Prepare and use TFA in a fume hood.[\[12\]](#)
- Add the cleavage cocktail to the dried resin and agitate at room temperature for 2 hours.[\[7\]](#)
[\[17\]](#)
- Filter the solution to separate the resin beads and collect the filtrate containing the cleaved peptide.
- Wash the resin beads twice with 0.5 mL of fresh TFA and combine the filtrates.
- In a centrifuge tube, add 30 mL of ice-cold diethyl ether.
- Slowly add the TFA filtrate into the cold ether while stirring to precipitate the crude peptide.
[\[17\]](#)

- Place the tube at -20°C for 30 minutes to maximize precipitation.
- Centrifuge the mixture to pellet the white peptide solid. Decant the ether.
- Wash the peptide pellet twice with cold diethyl ether, centrifuging each time.
- Dry the crude peptide pellet under vacuum.

Purification and Characterization

- Dissolve the crude peptide in a suitable solvent (e.g., 20% aqueous acetic acid or a water/acetonitrile mixture).[\[17\]](#)
- Purify the peptide using preparative reverse-phase high-performance liquid chromatography (RP-HPLC).[\[18\]](#)[\[19\]](#)
- Analyze the collected fractions by mass spectrometry (MS) to confirm the molecular weight of **H-Gly-Ala-Leu-OH** (Expected $[M+H]^+ \approx 288.16$ g/mol).
- Lyophilize the pure fractions to obtain the final peptide as a white, fluffy powder.

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